# Application Notes and Experimental Protocols for 2-Methyl-1-decanol

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-Methyl-1-decanol* |
| *CAS No.:* | *18675-24-6* |
| *Cat. No.:* | *B097644* |

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This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the experimental use of **2-Methyl-1-decanol** (CAS: 18675-24-6). The protocols and notes herein are designed to combine established scientific principles with practical, field-proven insights, ensuring both accuracy and reproducibility.

## Introduction: Understanding 2-Methyl-1-decanol

**2-Methyl-1-decanol** is a branched-chain fatty alcohol, a class of molecules gaining significant research interest.[1] Unlike its linear isomer, 1-decanol, the methyl group at the C2 position introduces chirality and alters its physicochemical properties, influencing its function as a solvent, a synthetic intermediate, and a biologically active agent.[1][2] Its characteristics make it a valuable compound for investigation in antimicrobial studies, drug formulation, and chemical ecology.[1][3][4] This guide details validated protocols for its synthesis, analysis, and application in a key biological assay.

## Physicochemical Properties and Data

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A precise understanding of a compound's physical and chemical properties is fundamental to designing robust experiments. The data for **2-Methyl-1-decanol** are summarized below.

| Property | Value | Unit | Source |
|---|---|---|---|
| CAS Number | 18675-24-6 | - | [2] |
| Molecular Formula | $C_{11}H_{24}O$ | - | [2][5] |
| Molecular Weight | 172.31 | g/mol | [5][6] |
| Boiling Point | 229.7 | °C (at 760 mmHg) | [5] |
| Density | 0.828 | g/cm³ | [5] |
| Flash Point | 94 | °C | [5] |
| logP (Octanol/Water) | 3.365 | - | [7] |
| Water Solubility ($log_{10}WS$) | -3.45 | mol/L | [7] |
| IUPAC Name | 2-methyldecan-1-ol | - | [2] |

# Synthesis Protocol

Multiple synthetic routes to **2-Methyl-1-decanol** exist, including the reduction of corresponding esters or acids.[1][8] The Grignard reaction offers a reliable and scalable method for its preparation from 2-methyldecanal.[1]

## Protocol 2.1: Synthesis via Grignard Reaction

This protocol details the synthesis of **2-Methyl-1-decanol** via the nucleophilic addition of a methylmagnesium bromide Grignard reagent to 2-methyldecanal.

Core Principle: The Grignard reagent ($CH_3MgBr$) acts as a strong nucleophile, attacking the electrophilic carbonyl carbon of the aldehyde. A subsequent acidic workup protonates the resulting alkoxide to yield the secondary alcohol.

Materials:

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- 2-methyldecanal
- Magnesium turnings
- Methyl bromide (or methyl iodide)
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride ($NH_4Cl$) solution
- Anhydrous magnesium sulfate ($MgSO_4$)
- Hydrochloric acid (HCl), 1M
- Round-bottom flask, dropping funnel, condenser (all flame-dried)
- Inert atmosphere setup (Nitrogen or Argon)

Step-by-Step Methodology:

- Grignard Reagent Preparation:
  - Place magnesium turnings in a flame-dried, three-neck round-bottom flask under an inert atmosphere.
  - Add a small volume of anhydrous diethyl ether.
  - Slowly add a solution of methyl bromide in anhydrous diethyl ether via a dropping funnel. The reaction is exothermic and should initiate spontaneously (indicated by bubbling and turbidity). If it does not, gentle warming may be required. Maintain a gentle reflux by controlling the addition rate.
  - Rationale: Anhydrous conditions are critical. Water will protonate and destroy the Grignard reagent. The inert atmosphere prevents reaction with oxygen.
- Aldehyde Addition:
  - Once the magnesium is consumed, cool the Grignard reagent solution in an ice bath.

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- Prepare a solution of 2-methyldecanal in anhydrous diethyl ether.
- Add the aldehyde solution dropwise to the stirred Grignard reagent. Maintain the temperature below 10°C.
- Rationale: Dropwise addition at low temperature controls the highly exothermic reaction, preventing side reactions and ensuring safety.

- Reaction Quenching:
  - After the addition is complete, allow the mixture to stir at room temperature for 1-2 hours to ensure the reaction goes to completion.
  - Slowly and carefully quench the reaction by adding saturated aqueous $NH_4Cl$ solution dropwise while cooling in an ice bath.
  - Rationale: Saturated $NH_4Cl$ is a weak acid that effectively hydrolyzes the magnesium alkoxide complex without causing dehydration of the alcohol product, which can occur with stronger acids.
- Extraction and Purification:
  - Transfer the mixture to a separatory funnel. If solids are present, they can be dissolved by adding 1M HCl.
  - Separate the organic (ether) layer.
  - Extract the aqueous layer twice more with diethyl ether.
  - Combine all organic extracts and wash with brine (saturated NaCl solution).
  - Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate the solvent using a rotary evaporator.
  - Rationale: Multiple extractions maximize product recovery. The brine wash removes residual water and inorganic salts.
- Final Product:

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- The resulting crude oil can be purified by vacuum distillation or column chromatography to yield pure **2-Methyl-1-decanol**. Purity should be validated using methods described in Section 3.0.

## Synthesis Workflow Diagram

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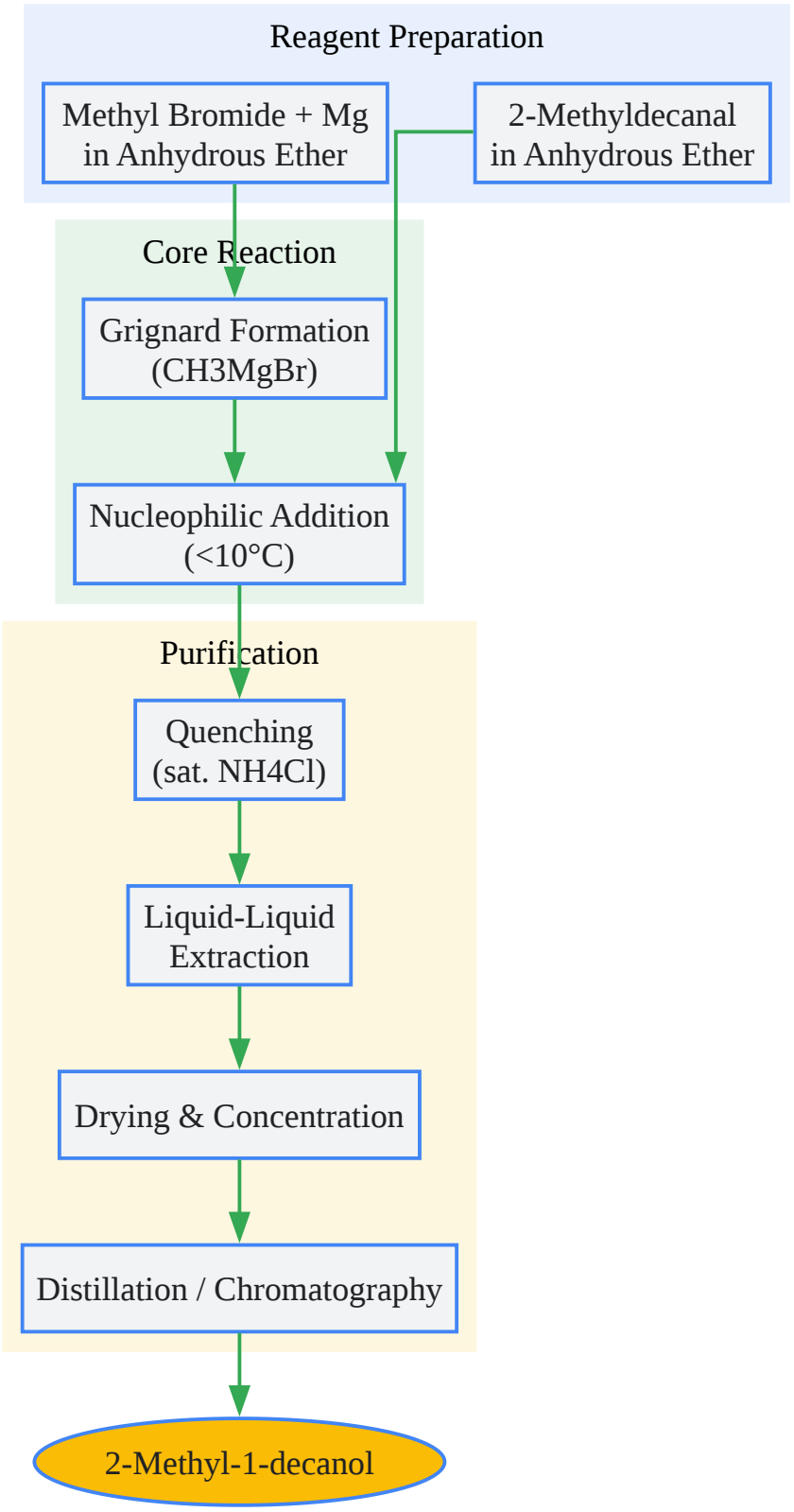


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Caption: Workflow for the synthesis of **2-Methyl-1-decanol**.

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# Analytical Protocols

Accurate quantification of **2-Methyl-1-decanol** is essential for both quality control and experimental measurements. Due to its relatively low volatility and polar hydroxyl group, direct analysis by Gas Chromatography (GC) can be challenging, leading to poor peak shape and thermal instability.[9] Derivatization is highly recommended to improve analytical performance.[9]

## Protocol 3.1: Quantification by GC-MS with Silylation

This protocol employs a derivatization step to convert the alcohol into a more volatile and thermally stable trimethylsilyl (TMS) ether prior to GC-MS analysis.

Core Principle: The active hydrogen of the hydroxyl group is replaced by a non-polar TMS group using a silylating agent like N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA). This increases volatility and reduces interactions with the GC column, resulting in sharper, more symmetrical peaks.

Materials:

- Sample containing **2-Methyl-1-decanol**
- High-purity solvent (e.g., Hexane or Dichloromethane)
- Internal Standard (IS) (e.g., 1-dodecanol, if not present in sample)
- Silylating reagent: N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)
- GC vials with inserts
- Heating block or oven

Step-by-Step Methodology:

- Sample Preparation:

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- Accurately weigh or pipette a known amount of the sample into a volumetric flask and dilute with the chosen solvent to bring the concentration into the expected calibration range (e.g., 1-100 µg/mL).
- Prepare a stock solution of the Internal Standard (e.g., 1 mg/mL).

- Derivatization:
  - In a clean GC vial, combine 100 µL of the sample solution and 10 µL of the IS solution.
  - Add 50 µL of BSTFA + 1% TMCS.
  - Cap the vial tightly and vortex for 30 seconds.
  - Heat the vial at 60-70°C for 30 minutes.
  - Rationale: Heating ensures the derivatization reaction proceeds to completion. TMCS acts as a catalyst, especially for sterically hindered alcohols.[9]
- GC-MS Analysis:
  - Cool the vial to room temperature before analysis.
  - Inject 1 µL of the derivatized sample into the GC-MS system.
  - Typical GC Conditions:
    - Column: DB-5ms, 30 m x 0.25 mm ID x 0.25 µm film thickness (or equivalent)
    - Injector Temp: 250°C
    - Oven Program: 80°C hold for 2 min, ramp at 10°C/min to 280°C, hold for 5 min.
    - Carrier Gas: Helium, constant flow of 1.0 mL/min.
  - Typical MS Conditions:
    - Ion Source Temp: 230°C

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- Mode: Electron Ionization (EI), 70 eV
- Scan Range: m/z 40-450

- Data Analysis:
  - Identify the peaks for the TMS-derivatized **2-Methyl-1-decanol** and the TMS-derivatized IS based on their retention times and mass spectra.
  - Quantify using a calibration curve constructed from the peak area ratio of the analyte to the IS versus concentration.
  - Rationale: Using an internal standard corrects for variations in injection volume and derivatization efficiency, leading to higher precision and accuracy.

## Analytical Workflow Diagram




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Caption: GC-MS analytical workflow with derivatization.

## Application in Antimicrobial Research

Long-chain fatty alcohols are known for their antimicrobial properties.[1] Studies on linear isomers like 1-decanol have demonstrated bactericidal activity against pathogens such as Staphylococcus aureus, with the mechanism often linked to cell membrane damage.[4][10] The branched structure of **2-Methyl-1-decanol** makes it an interesting candidate for similar investigations.

## Protocol 4.1: Determination of Minimum Inhibitory Concentration (MIC)

This protocol uses the broth microdilution method to determine the lowest concentration of **2-Methyl-1-decanol** that visibly inhibits the growth of a target bacterium, such as S. aureus.

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Core Principle: A standardized bacterial inoculum is exposed to serial dilutions of the test compound in a 96-well plate. After incubation, bacterial growth is assessed to find the MIC value. The protocol must include controls to be self-validating.

Materials:

- **2-Methyl-1-decanol**, stock solution in a suitable solvent (e.g., DMSO)
- Staphylococcus aureus (e.g., ATCC 29213)
- Cation-adjusted Mueller-Hinton Broth (MHB)
- Sterile 96-well microtiter plates
- Spectrophotometer (for inoculum standardization)
- Plate reader (optional, for quantitative reading)
- Positive control antibiotic (e.g., Gentamicin)
- Solvent control (e.g., DMSO)

Step-by-Step Methodology:

- Inoculum Preparation:
  - Culture S. aureus overnight in MHB at 37°C.
  - Dilute the overnight culture in fresh MHB to match a 0.5 McFarland turbidity standard. This corresponds to approximately 1.5 x $10^8$ CFU/mL.
  - Further dilute this suspension 1:150 in MHB to achieve a final target inoculum of 5 x $10^5$ CFU/mL in the wells.
  - Rationale: A standardized inoculum is crucial for reproducibility and comparability of MIC results between experiments.
- Plate Preparation (Serial Dilution):

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- Add 100 µL of MHB to wells 2 through 12 in a row of a 96-well plate.
- Add 200 µL of the **2-Methyl-1-decanol** stock solution (at 2x the highest desired final concentration) to well 1.
- Perform a 2-fold serial dilution by transferring 100 µL from well 1 to well 2, mixing, then transferring 100 µL from well 2 to well 3, and so on, up to well 10. Discard 100 µL from well 10.
- Controls:
  - Well 11 (Growth Control): Add 100 µL of MHB. This well will receive bacteria but no compound.
  - Well 12 (Sterility Control): Add 100 µL of MHB. This well receives no bacteria and no compound.
- Repeat this process for the positive control antibiotic and a solvent control row.

- Inoculation:
  - Add 100 µL of the final bacterial inoculum (from step 1) to wells 1 through 11. Do not add bacteria to well 12.
  - The final volume in each well is now 200 µL, and the compound concentrations are halved to their final test concentrations.
- Incubation:
  - Cover the plate and incubate at 37°C for 18-24 hours.
- Reading Results:
  - The MIC is the lowest concentration of **2-Methyl-1-decanol** at which there is no visible growth (i.e., the first clear well).
  - Validation Check: There should be robust growth in the growth control well (Well 11) and no growth in the sterility control well (Well 12). The MIC of the positive control antibiotic

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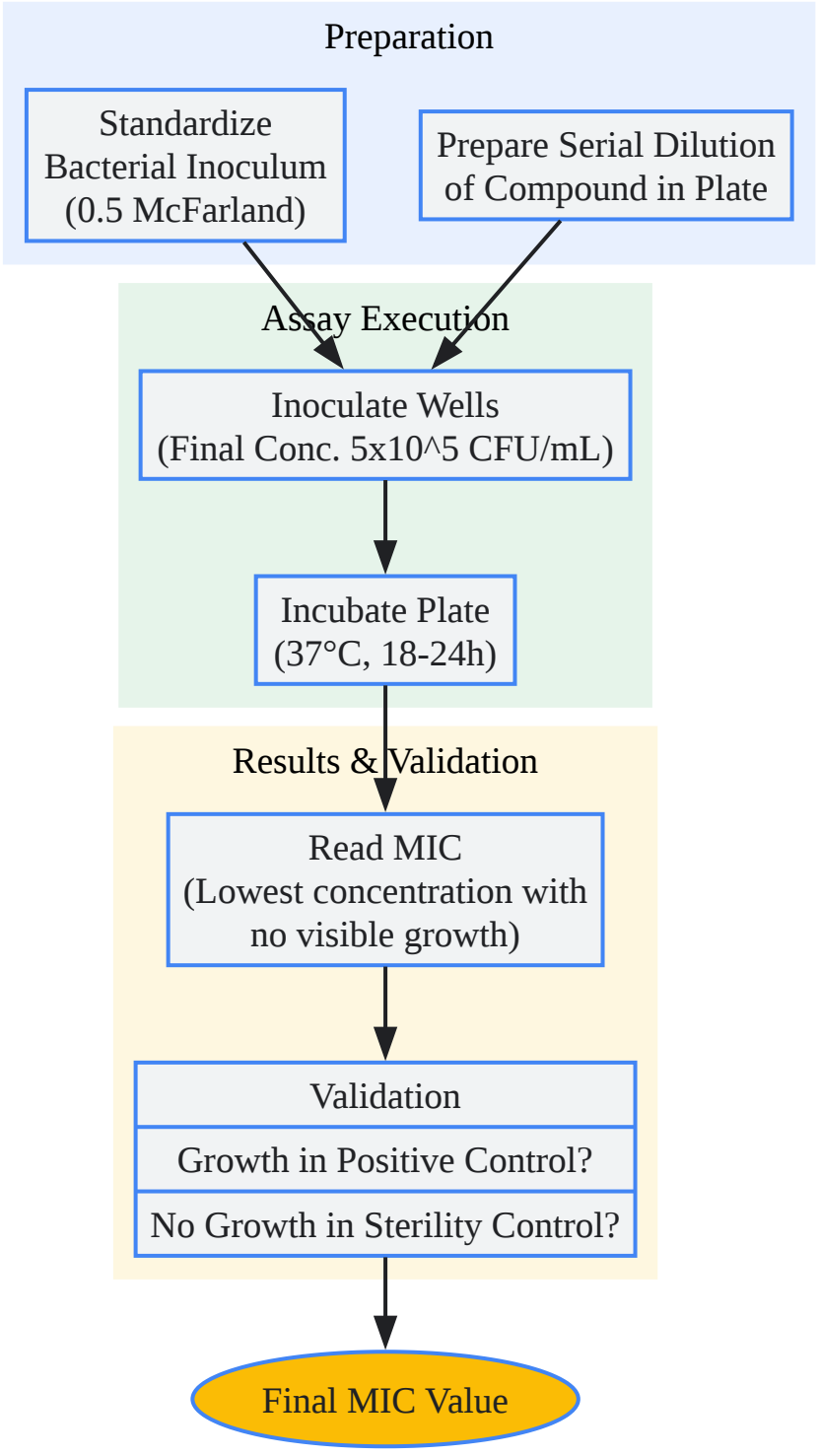
should fall within its expected range.

## MIC Assay Logic Diagram

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Caption: Logical flow of the Minimum Inhibitory Concentration assay.

## Potential Applications in Development

Beyond direct antimicrobial activity, the properties of **2-Methyl-1-decanol** suggest its utility in other areas of scientific and pharmaceutical development.

- Drug Formulation and Delivery: As a fatty alcohol, **2-Methyl-1-decanol** can act as a co-surfactant or oil phase component in microemulsion systems.[1] Such systems are investigated to improve the solubility and permeability of poorly water-soluble drugs for topical or oral delivery. Its branched structure may offer advantages in disrupting lipid packing and enhancing drug loading compared to linear alcohols.

- Chemical Ecology and Pheromone Research: Many insect pheromones are branched-chain alcohols or their derivatives.[3][11] For instance, a diastereomeric mixture of 8-methyl-2-decanol is an attractant for certain Diabrotica species.[3] Given its structural similarity, **2-Methyl-1-decanol** can be used as a synthetic building block or as a tool to probe the structure-activity relationships of insect olfactory receptors, potentially leading to the development of novel pest management strategies.

## Safety and Handling

While a specific, comprehensive toxicological profile for **2-Methyl-1-decanol** is not widely available, data from structurally related long-chain alcohols, such as 1-decanol, should be used to guide handling procedures.

- Hazards: Assumed to be a serious eye irritant.[12] May be harmful if swallowed or inhaled in large quantities.

- Personal Protective Equipment (PPE): Wear safety glasses or goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.

- Handling: Use in a well-ventilated area or a chemical fume hood. Avoid contact with skin, eyes, and clothing.

- Storage: Store in a tightly sealed container in a cool, dry place away from oxidizing agents.

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# References


- **2-Methyl-1-decanol** | High-Purity Reference Standard - Benchchem.
- CAS 18675-24-6 **2-Methyl-1-decanol** - Alfa Chemistry.
- CAS No.18675-24-6, **2-Methyl-1-decanol** Suppliers - LookChem.
- 1-Decanol, 2-methyl- - NIST WebBook.
- Chemical Properties of 1-Decanol, 2-methyl- (CAS 18675-24-6) - Cheméo.
- 2-Methyl-1-dodecanol | C13H28O | CID 42265 - PubChem.
- Trace Analysis of 2-Methyl-1-dodecanol - Benchchem.
- **2-methyl-1-decanol**, 18675-24-6 - The Good Scents Company.
- 2-methyl-2-decanol - ChemSynthesis.
- **2-Methyl-1-decanol** | 18675-24-6 - Biosynth.
- Fragrance material review on 2-methylundecanol - PubMed.
- Bioanalytical and Mass Spectrometric Methods for Aldehyde Profiling - MDPI.
- Preparation of 8-methyl-2-decanol: General synthesis of diastereomeric mixtures of alkyl branched insect pheromones - PubMed.
- 2-Methyl-2-decanol - Cheméo.
- 1-Decanol, 2-methyl- - NIST.
- RIFM fragrance ingredient safety assessment, 1-decanol - ScienceDirect.
- 1-decanol, 112-30-1 - The Good Scents Company.
- Effect of Alkyl Chain Length and Hydroxyl Substitution on the Antioxidant Activity of Gallic Acid Esters - MDPI.
- Antibacterial Activity of Volatile Organic Compounds Produced by Bacteria - MDPI.
- 1-Decanol Safety D
- Organic Synthesis in Pheromone Science - MDPI.
- Antibacterial Activity of Long-Chain Fatty Alcohols against Staphylococcus aureus - PMC - NIH.
- Neuroecology of alcohol risk and reward: Methanol boosts pheromones and courtship success in Drosophila melanogaster - PMC.
- Quantitative GC Analysis of Secondary Alcohol Pheromones - ResearchG
- Antibacterial Activity of Long-Chain Fatty Alcohols against Staphylococcus aureus - MDPI.
- The Essential Role of 1-Decanol in Flavor and Fragrance Cre
- 1-Decanol Safety Data Sheet - Vigon Intern


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# Sources


- 1. benchchem.com [benchchem.com]
- 2. 1-Decanol, 2-methyl- [webbook.nist.gov]
- 3. Preparation of 8-methyl-2-decanol: General synthesis of diastereomeric mixtures of alkyl branched insect pheromones - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Antibacterial Activity of Long-Chain Fatty Alcohols against Staphylococcus aureus - PMC [pmc.ncbi.nlm.nih.gov]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. biosynth.com [biosynth.com]
- 7. 1-Decanol, 2-methyl- (CAS 18675-24-6) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 8. lookchem.com [lookchem.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. researchgate.net [researchgate.net]
- 11. Organic Synthesis in Pheromone Science | MDPI [mdpi.com]
- 12. agilent.com [agilent.com]

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